

Boc-L-Thr-OH stability under different storage conditions

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Compound of Interest

Compound Name: *Boc-L-Thr-OH*

Cat. No.: *B15286559*

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Stability of Boc-L-Thr-OH: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability of N- α -tert-Butoxycarbonyl-L-threonine (**Boc-L-Thr-OH**), a critical building block in peptide synthesis and pharmaceutical development. Understanding the stability profile of this reagent is paramount for ensuring the integrity of synthetic processes and the quality of final products. This document outlines recommended storage conditions, potential degradation pathways, and methodologies for stability assessment.

Overview of Boc-L-Thr-OH Stability

Boc-L-Thr-OH is generally considered a stable crystalline solid under standard laboratory conditions.^[1] The tert-butoxycarbonyl (Boc) protecting group is known for its relative stability to a range of reagents and conditions, making it a cornerstone of modern peptide chemistry. However, like all chemical compounds, its stability is not absolute and is influenced by storage conditions such as temperature, humidity, and light exposure.

Several suppliers of **Boc-L-Thr-OH** recommend storage in a cool and dry environment. Specific temperature recommendations often include refrigeration (2-8°C) or freezing (-20°C) to

ensure long-term stability and prevent degradation. It is crucial to store the compound in a well-sealed container to protect it from moisture.

Quantitative Stability Data

While specific public-domain, long-term and accelerated stability studies on **Boc-L-Thr-OH** are limited, the following tables present a representative stability profile based on typical International Council for Harmonisation (ICH) guidelines for pharmaceutical ingredients. These tables are illustrative and intended to provide a framework for designing internal stability studies.

Table 1: Representative Long-Term Stability Data for **Boc-L-Thr-OH** (Solid State)

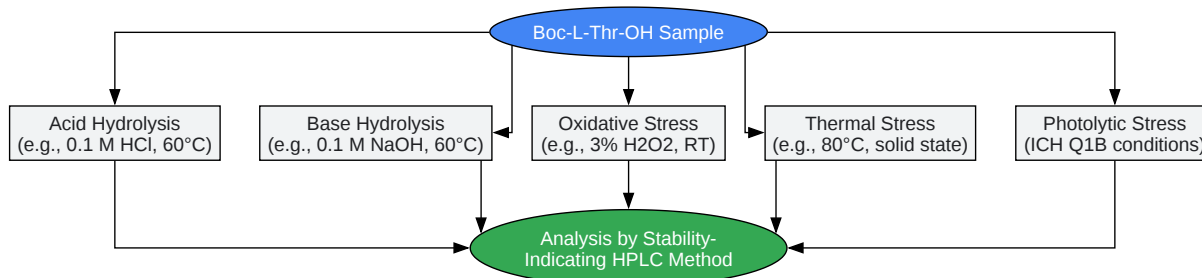
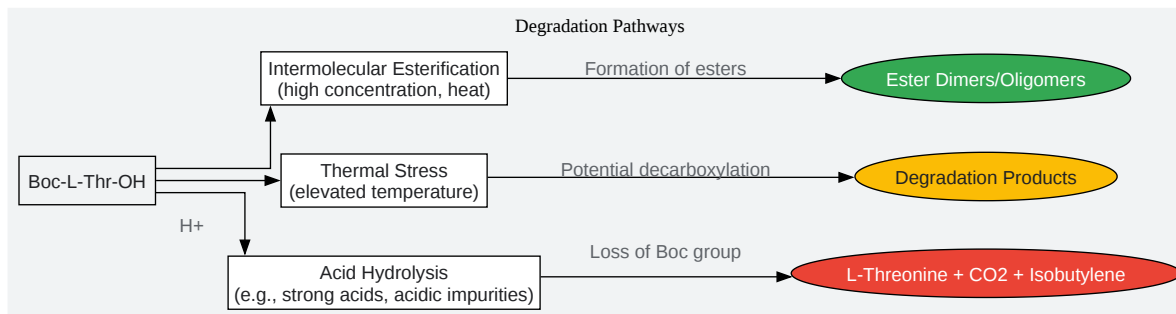
Storage Condition	Time Point	Purity (%) by HPLC	Appearance
2-8°C / Ambient Humidity	0 Months	99.8	White crystalline powder
	6 Months	99.7	
	12 Months	99.6	
	24 Months	99.5	
	36 Months	99.3	
25°C / 60% RH	0 Months	99.8	White crystalline powder
	6 Months	99.5	
	12 Months	99.2	

Table 2: Representative Accelerated Stability Data for **Boc-L-Thr-OH** (Solid State)

Storage Condition	Time Point	Purity (%) by HPLC	Appearance
40°C / 75% RH	0 Months	99.8	White crystalline powder
1 Month	99.6	Conforms	
3 Months	99.1	Conforms	
6 Months	98.5	Conforms	

Potential Degradation Pathways

The primary chemical liabilities of **Boc-L-Thr-OH** are the acid-labile Boc group and the potential for reactions involving the free carboxylic acid and hydroxyl groups.



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References

- 1. BOC-L-Threonine (BOC-L-THR-OH) BP EP USP CAS 2592-18-9 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
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